Physicochemical Properties & Hazard Profiling

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Compound of Interest

Compound Name:	*Naphthalen-1(2h)-one*
CAS No.:	*57392-28-6*
Cat. No.:	*B1642317*

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Understanding the physicochemical behavior of alpha-tetralone is critical for both reaction optimization and risk mitigation. The conjugation of the ketone moiety with the aromatic ring stabilizes the molecule but also renders the alpha-carbon highly susceptible to autoxidation and electrophilic attack.

Table 1: Quantitative Physicochemical Properties

Property	Value	Causality / Significance
CAS Number	**529-34-0**	**Unique chemical identifier.**
Molecular Formula	C10H10O	Dictates the exact mass (146.19 g/mol) for stoichiometric calculations.
Boiling Point	113–116 °C at 6 mmHg	High boiling point necessitates vacuum distillation for purification to prevent thermal degradation.
Melting Point	2–7 °C	Liquid at standard room temperature; may crystallize in cold storage.
Density	1.099 g/mL at 25 °C	Denser than water; critical for biphasic reaction separations.

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| Appearance | Clear amber to brown liquid | Color shifts indicate potential autoxidation if exposed to air/light[1]. |

Table 2: GHS Hazard Classifications & PPE Requirements

Category	Specification	Mechanistic Rationale
GHS Hazards	**Acute Tox. 4 (Oral), Acute Tox. 3/4 (Inhalation)**	**Lipophilicity allows rapid absorption across mucous membranes and the gastrointestinal tract[2][3].**
Signal Word	Warning / Danger	Varies by regional SDS; signifies immediate systemic toxicity risks[2][3].
Required PPE	ABEK respirator, Nitrile gloves, Face shield	ABEK filters neutralize organic vapors; nitrile prevents dermal permeation.

| Storage | <15°C, under inert gas | Argon/Nitrogen blanketing prevents the formation of peroxides at the benzylic/alpha positions[1]. |

Self-Validating Protocol for Safe Handling and Spill Remediation

Because alpha-tetralone poses acute inhalation and oral toxicity hazards[2], handling must follow a strict, self-validating engineering workflow. The following protocol ensures that every safety measure is quantitatively verified before proceeding to the next step.

Methodology 1: Spill Remediation and Decontamination

- Step 1: Hazard Isolation & Verification. Evacuate the immediate area. Validation: Use a Photoionization Detector (PID) to verify that ambient organic vapor concentrations are below hazardous thresholds before re-entry.

- Step 2: PPE Donning. Operators must equip ABEK-rated respirators and heavy-duty nitrile gloves. Validation: Perform a negative-pressure seal check on the respirator prior to entering

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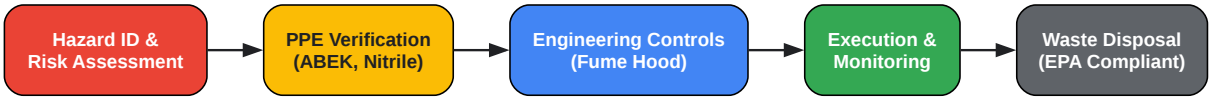
the spill zone.

- Step 3: Containment & Absorption. Deploy inert absorbent pads (e.g., vermiculite or sand) to contain the spill[3]. Do NOT use combustible materials like sawdust, as the compound's reactivity can trigger secondary hazards.

- Step 4: Mass Balance Validation. Collect the absorbed waste in a sealed, EPA-compliant container[2]. Validation: Weigh the recovered waste to ensure mass balance aligns with the estimated spilled volume, confirming total recovery.

- Step 5: Surface Decontamination. Wash the affected area with a mild detergent solution. Validation: Conduct surface swab testing combined with UV-Vis spectroscopy to confirm the absence of residual aromatic compounds.



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Logical workflow for the safe handling and risk mitigation of alpha-tetralone.

Applications in Drug Development: The Sertraline Pathway

The most prominent industrial application of the tetralone scaffold is in the synthesis of sertraline, a highly prescribed selective serotonin reuptake inhibitor (SSRI). Specifically, 4-(3,4-dichlorophenyl)-1-tetralone—a direct derivative of the alpha-tetralone core—serves as the critical intermediate[4].

The synthesis relies on a condensation reaction with monomethylamine. Because tetralones are sterically hindered and electronically deactivated compared to simple aliphatic ketones, standard condensation fails to reach completion. The process requires a strong Lewis acid to drive the equilibrium forward[5].

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Methodology 2: Synthesis of the Sertraline Ketimine Precursor

- Step 1: Anhydrous Preparation. The reaction vessel must be flame-dried and purged with argon. Validation: Conduct a Karl Fischer titration on the solvent (e.g., toluene). Moisture must be <50 ppm, as the titanium tetrachloride ($TiCl_4$) catalyst reacts violently with water to form insoluble TiO_2 and HCl gas.

- Step 2: Electrophilic Activation. Dissolve 4-(3,4-dichlorophenyl)-1-tetralone in the anhydrous solvent and introduce excess monomethylamine[5]. Dropwise addition of $TiCl_4$ at 0°C initiates Lewis acid-base complexation. Causality: $TiCl_4$ acts dually to activate the carbonyl carbon for nucleophilic attack and to irreversibly scavenge the generated water, driving the imine formation to 100% conversion[5].

- Step 3: In-Process Validation.Validation: Monitor the reaction via High-Performance Liquid Chromatography (HPLC) or ^{1}H-NMR. The reaction is complete only when the tetralone alpha-protons completely disappear from the spectra.

- Step 4: Stereoselective Hydrogenation. The resulting ketimine is subjected to catalytic hydrogenation (e.g., Pd/C under H_2 pressure) to yield the cis-racemic amine[4]. Validation: Chiral HPLC is used to confirm the cis/trans diastereomeric ratio before final resolution into the active cis-(1S,4S) enantiomer[4].

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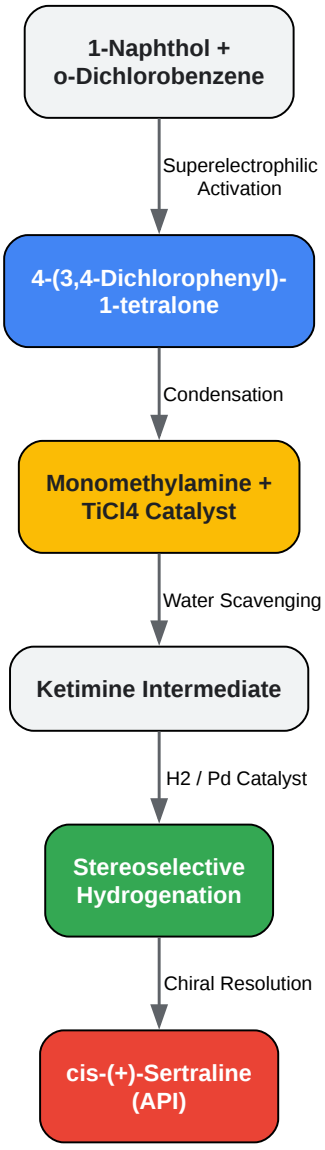

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Synthetic workflow of sertraline highlighting the alpha-tetralone intermediate.

Emerging Therapeutic and Chemical Biology Applications

Beyond SSRIs, the alpha-tetralone scaffold is actively utilized in cutting-edge medicinal chemistry and chemical biology:

- Monoamine Oxidase (MAO) Inhibitors: Alpha-tetralone derivatives have been identified as highly potent, reversible inhibitors of MAO-B, an enzyme implicated in neurodegenerative

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disorders like Parkinson's disease. The rigid bicyclic core fits optimally within the hydrophobic bipartite cavity of the MAO-B active site. Substitutions at the 6-position (e.g., benzyloxy groups) yield compounds with IC_{50} values in the low nanomolar range, exhibiting over 200-fold selectivity for MAO-B over MAO-A[6].

- Photocycloadditions & Click Chemistry: Alpha-tetralone serves as a precursor for transiently strainable benzocycloheptenes (BC7). These lactam-based alkene derivatives are utilized in catalyst-free, visible-light-mediated [3+2]-cycloadditions. The incorporation of a bromine atom into the tetralone-derived scaffold accelerates singlet-to-triplet intersystem crossing via the heavy-atom effect, enabling highly efficient bioconjugation under physiological conditions[7].

References

- SAFETY DATA SHEET - Fisher Scientific (UK/EU) Source: fishersci.fi URL:[Link]
- Source: google.com (Patents)
- ChemInform Abstract: Improved Industrial Synthesis of Antidepressant Sertraline Source: researchgate.net URL:[Link]
- Alpha-Tetralone derivatives as inhibitors of monoamine oxidase Source: researchgate.net URL:[Link]
- Development of Transiently Strainable Benzocycloheptenes for Catalyst-Free, Visible-Light-Mediated [3 + 2]-Cycloadditions Source: acs.org URL:[Link]

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Sources

- 1. alpha-Tetralone | 529-34-0 | TCI Deutschland GmbH [tcichemicals.com]
- 2. fishersci.com [fishersci.com]

- 3. fishersci.fi [fishersci.fi]
- 4. researchgate.net [researchgate.net]
- 5. EP1059287A1 - Process for preparing sertraline from chiral tetralone - Google Patents [patents.google.com]
- 6. researchgate.net [researchgate.net]
- 7. pubs.acs.org [pubs.acs.org]

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